

A Technical Guide to m-PEG6-Ms: Suppliers, Purity, and Analytical Considerations

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Compound of Interest

Compound Name: *m*-PEG6-Ms

Cat. No.: B1676794

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **m-PEG6-Ms** (methoxy-polyethylene glycol-6-mesylate), a valuable chemical tool in bioconjugation, drug delivery, and the development of antibody-drug conjugates (ADCs). This document outlines key suppliers, available purity specifications, and a representative analytical workflow for purity assessment, addressing the critical need for well-characterized reagents in research and development.

Supplier and Purity Overview

The selection of a high-purity **m-PEG6-Ms** reagent is fundamental to ensuring the reproducibility and success of downstream applications. A survey of prominent suppliers reveals a range of purity levels, which are summarized in the table below. Researchers are advised to consult the Certificate of Analysis (CoA) provided by the supplier for batch-specific purity data.

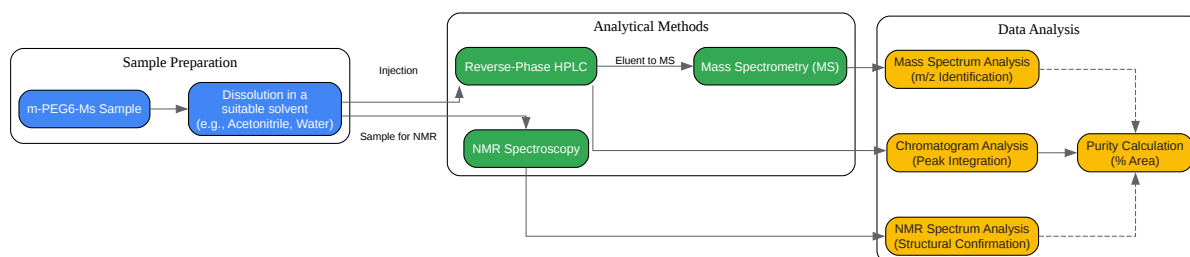
Supplier	Product Name	CAS Number	Purity Specification
AxisPharm	m-PEG6-Ms	Not Specified	≥95% ^[1]
MedKoo Biosciences	m-PEG6-Ms	130955-38-3	>97% (or refer to the Certificate of Analysis) ^[2]
BroadPharm	m-PEG6-Ms	Not Specified	98% ^[3]

Experimental Protocols: Purity Determination

While specific, detailed experimental protocols for the purity determination of **m-PEG6-Ms** are often proprietary to the supplier, a general analytical approach can be inferred from common practices for characterizing PEGylated molecules. The primary methods employed are Liquid Chromatography-Mass Spectrometry (LC-MS) and Nuclear Magnetic Resonance (NMR) spectroscopy.

A Representative Experimental Workflow for Purity Analysis:

The following diagram illustrates a typical workflow for assessing the purity of **m-PEG6-Ms**. This process is designed to separate the main compound from any impurities and provide structural confirmation.



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Caption: A representative workflow for the purity determination of **m-PEG6-Ms**.

Methodology Details:

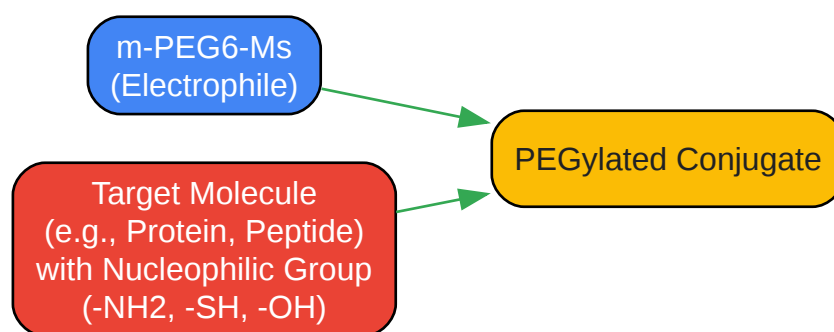
- **Sample Preparation:** The **m-PEG6-Ms** sample is accurately weighed and dissolved in a high-purity solvent compatible with the analytical techniques to be used, such as acetonitrile or

deionized water.

- Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC):
 - Column: A C18 column is typically used for the separation of polar molecules like PEGs.
 - Mobile Phase: A gradient of water and an organic solvent (e.g., acetonitrile), often with a small amount of an additive like formic acid to improve peak shape, is employed.
 - Detection: A UV detector may have limited utility as PEGs lack a strong chromophore.^[4] Therefore, a charged aerosol detector (CAD) or an evaporative light scattering detector (ELSD) is often preferred for quantitative analysis.
- Mass Spectrometry (MS):
 - The eluent from the HPLC is directed to a mass spectrometer.
 - Electrospray ionization (ESI) is a common ionization technique for PEG molecules.
 - The mass-to-charge ratio (m/z) of the parent ion and any fragments are determined, confirming the identity of the **m-PEG6-Ms** and any impurities.
- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ^1H NMR and ^{13}C NMR are powerful techniques for the structural elucidation and confirmation of the **m-PEG6-Ms** molecule.
 - The chemical shifts, integration of proton signals, and carbon signals provide definitive structural information and can be used to identify and quantify impurities.
- Data Analysis:
 - The purity is typically calculated from the HPLC chromatogram by determining the area percentage of the main peak relative to the total area of all peaks.
 - MS and NMR data are used to confirm the identity of the main peak as **m-PEG6-Ms** and to identify the structures of any significant impurities.

Signaling Pathways and Logical Relationships

In the context of its application, **m-PEG6-Ms** serves as a linker to modify biomolecules. The logical relationship in its use involves the reaction of the mesylate group with a nucleophile on a target molecule.



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Caption: The fundamental reaction of **m-PEG6-Ms** with a target biomolecule.

This guide provides a foundational understanding of **m-PEG6-Ms** for researchers. For critical applications, direct communication with the selected supplier for detailed analytical data and batch-specific information is strongly recommended.

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References

- 1. M-PEG, methoxy PEG - High purity mPEG Linkers | AxisPharm [axispharm.com]
- 2. medkoo.com [medkoo.com]
- 3. m-PEG, monofunctional PEG linker, PEG reagent | BroadPharm [broadpharm.com]
- 4. chromatographyonline.com [chromatographyonline.com]
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[<https://www.benchchem.com/product/b1676794#m-peg6-ms-supplier-and-purity-information>]

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